

5-Bromo-6-fluoronicotinic acid safety and handling

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Bromo-6-fluoronicotinic acid

Cat. No.: B1371673

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An In-Depth Technical Guide to the Safe Handling and Application of **5-Bromo-6-fluoronicotinic Acid**

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **5-Bromo-6-fluoronicotinic acid**, a key building block in modern medicinal chemistry. Designed for researchers, scientists, and drug development professionals, this document moves beyond standard safety data sheets to offer field-proven insights into its properties, hazards, and handling protocols. The causality behind experimental choices is explained to ensure a self-validating system of safety and efficacy in the laboratory.

Chemical Identification and Physicochemical Properties

5-Bromo-6-fluoronicotinic acid (CAS RN: 29241-63-2) is a halogenated pyridine derivative.^{[1][2]} Its structure, featuring a carboxylic acid group, a bromine atom, and a fluorine atom on the pyridine ring, makes it a versatile intermediate for introducing specific functionalities into larger molecules.^{[3][4]} This combination of functional groups is particularly valuable in the synthesis of targeted therapeutics, such as kinase and PARP inhibitors.^[5]

The fluorine atom can enhance metabolic stability and binding affinity, while the bromine atom provides a reactive handle for cross-coupling reactions, and the carboxylic acid allows for

amide bond formation.[3][4] Understanding its physical properties is the first step in designing safe handling procedures.

Table 1: Physicochemical Properties of **5-Bromo-6-fluoronicotinic Acid**

Property	Value	Source
CAS Number	29241-63-2	[1][2]
Molecular Formula	C ₆ H ₃ BrFNO ₂	[1]
Molecular Weight	220.00 g/mol	[1]
Appearance	White to Pale-yellow to Yellow-brown Solid	[1]
Boiling Point	338.6 ± 42.0 °C (Predicted)	[1][2]
Density	1.903 ± 0.06 g/cm ³ (Predicted)	[1][2]
Storage Condition	Store in Refrigerator (2 to 8 °C), under an inert atmosphere	[1][6]

Hazard Identification and Toxicological Profile

This compound is classified as an irritant and is harmful if ingested.[1] The primary hazards are associated with its irritant nature to the skin, eyes, and respiratory tract. All chemical products should be handled with the recognition of "having unknown hazards and toxicity," as effects can vary based on handling conditions and duration of storage.[1]

- H302: Harmful if swallowed
- H315: Causes skin irritation[1][7][8]
- H319: Causes serious eye irritation[1][7][8]
- H335: May cause respiratory irritation[1][7][8]

The acidic nature of the carboxylic acid group and the potential for the compound to release hydrogen bromide or hydrogen fluoride upon decomposition contribute to its irritant properties.

[9] Skin or eye contact can lead to inflammation, redness, itching, and pain.[7][9] Inhalation of the dust can irritate the lungs and respiratory system.[7][9]

Causality of Hazards: The irritant effects are rooted in the molecule's reactivity. The carboxylic acid can cause chemical burns on moist tissues like eyes and mucous membranes. The halogenated pyridine ring is an electron-deficient system, making the molecule reactive toward biological nucleophiles, which can trigger inflammatory responses in skin and lung tissues. During thermal decomposition, it can generate highly toxic gases such as carbon oxides, hydrogen bromide, hydrogen fluoride, and nitrogen oxides.[9]

Risk Assessment and Exposure Control Workflow

A systematic approach to risk assessment is critical. Before handling **5-Bromo-6-fluoronicotinic acid**, a workflow should be followed to implement the most effective safety controls. The "Hierarchy of Controls" principle must be applied, prioritizing engineering and administrative controls over sole reliance on Personal Protective Equipment (PPE).



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Caption: Risk assessment and control selection workflow.

Engineering Controls: The primary engineering control is to handle this compound within a certified chemical fume hood to prevent inhalation of dust.[8][9] When weighing the solid, a ventilated balance enclosure or a fume hood is mandatory. Facilities must be equipped with an eyewash fountain and safety shower in the immediate vicinity of any potential exposure.[8][9]

Personal Protective Equipment (PPE): Even with robust engineering controls, appropriate PPE is required as the last line of defense.

- **Hand Protection:** Wear impervious protective gloves, such as nitrile gloves.[9]
- **Eye/Face Protection:** Use chemical safety goggles. If there is a splash hazard, a face shield should be worn in addition to goggles.[8][9]
- **Skin and Body Protection:** A standard laboratory coat is required. Ensure it is fully buttoned.[9]
- **Respiratory Protection:** If engineering controls are not sufficient to maintain airborne concentrations below exposure limits, a NIOSH-approved respirator may be necessary.[8]

Standard Operating Protocol: Weighing and Handling

This protocol outlines the essential steps for safely handling solid **5-Bromo-6-fluoronicotinic acid**. Trustworthiness is ensured by incorporating checks and best practices at each stage.

Objective: To accurately weigh and transfer **5-Bromo-6-fluoronicotinic acid** for a chemical reaction with minimal exposure risk.

Materials:

- **5-Bromo-6-fluoronicotinic acid**
- Spatula
- Weighing paper or boat
- Reaction vessel

- Appropriate solvent
- Waste container

Protocol Steps:

- Preparation:
 - Confirm that the work area is clean and uncluttered.
 - Verify that the chemical fume hood has a valid certification sticker and is functioning correctly.
 - Ensure an eyewash station and safety shower are accessible.[\[8\]](#)[\[9\]](#)
 - Don all required PPE (lab coat, safety goggles, nitrile gloves).
- Weighing the Compound:
 - Perform all manipulations inside the chemical fume hood.
 - Place a tared weigh boat on the analytical balance inside the hood.
 - Carefully open the container of **5-Bromo-6-fluoronicotinic acid**, avoiding any puff of dust.
 - Using a clean spatula, carefully transfer the desired amount of the solid to the weigh boat. Avoid generating dust by moving slowly and deliberately.[\[10\]](#)
 - Close the main container tightly and place it back in its designated storage location.[\[8\]](#)[\[9\]](#)
- Transfer to Reaction Vessel:
 - Gently tap the weigh boat to transfer the solid into the reaction vessel.
 - If necessary, use a small amount of the reaction solvent to rinse the weigh boat, ensuring a quantitative transfer.
- Cleanup:

- Wipe the spatula clean with a solvent-dampened cloth, disposing of the cloth in the appropriate solid waste container.
- Clean the balance and surrounding surfaces inside the fume hood.
- Dispose of the weigh boat and any contaminated materials (e.g., gloves) in the designated hazardous waste container.^{[7][8]}
- Wash hands thoroughly with soap and water after removing gloves.^[9]

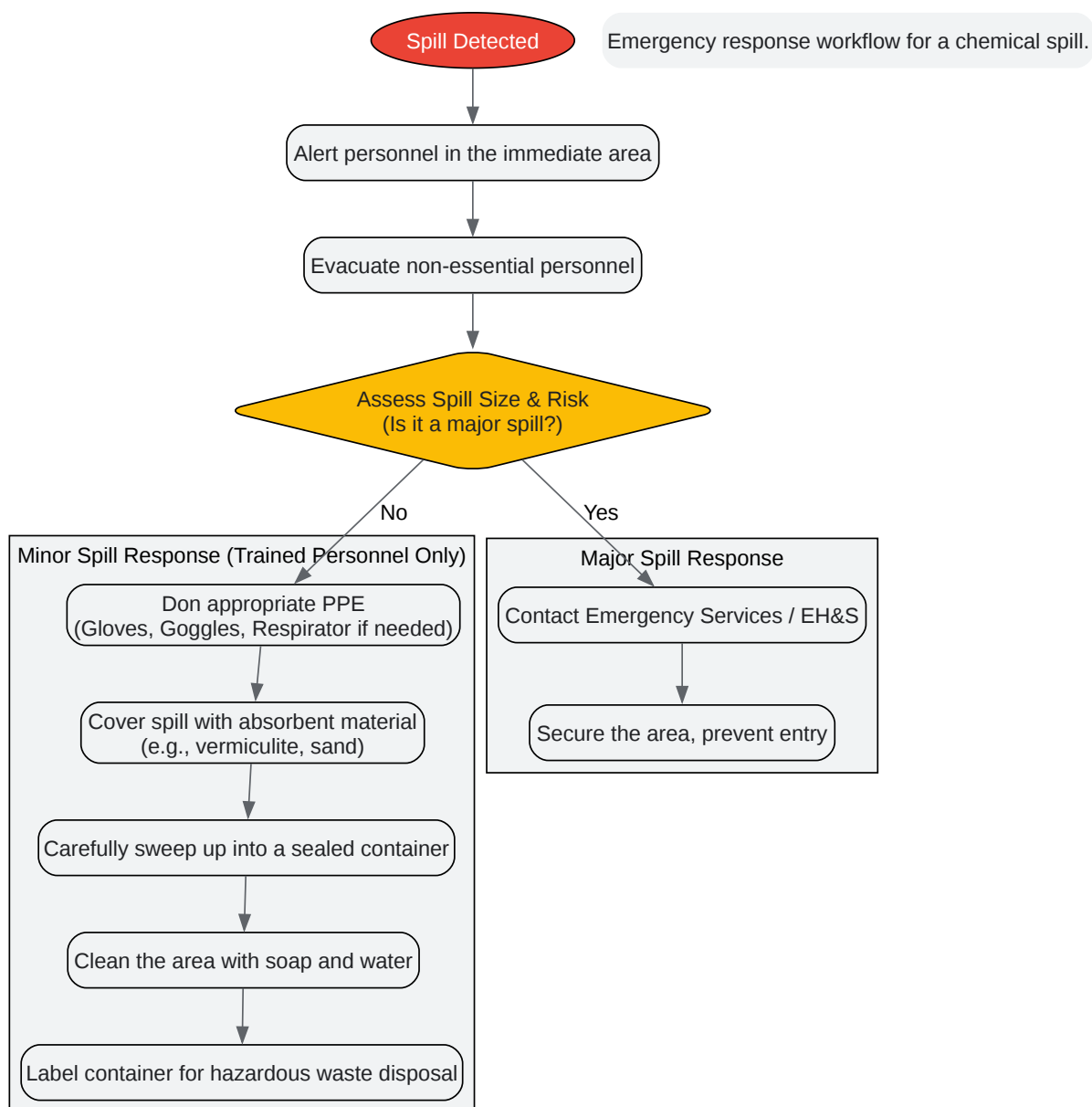
Emergency Procedures

In the event of an accidental release or exposure, a clear and immediate response is crucial.

Table 2: First-Aid Measures

Exposure Route	Action	Source
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.	[7] [9]
Skin Contact	Immediately flush skin with plenty of running water for at least 15 minutes while removing contaminated clothing. Seek medical attention.	[7] [9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[7] [9] [10]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[7] [9]

Spill Response Workflow:



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Caption: Emergency response workflow for a chemical spill.

Disposal Considerations

All waste containing **5-Bromo-6-fluoronicotinic acid** must be treated as hazardous.

- Place contaminated solids (e.g., gloves, weigh boats, absorbent material) in a clearly labeled, sealed container for hazardous waste.[7][8]
- Do not let the product enter drains, waterways, or soil.[9]
- Consult with your institution's Environmental Health & Safety (EH&S) department for specific disposal protocols, as local regulations may vary.[9]

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- To cite this document: BenchChem. [5-Bromo-6-fluoronicotinic acid safety and handling]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1371673#5-bromo-6-fluoronicotinic-acid-safety-and-handling>]

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